

Proper Disposal of 2-Bromo-3-methylbutyric Acid: A Step-by-Step Guide

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Compound of Interest

Compound Name: 2-Bromo-3-methylbutyric acid

Cat. No.: B3420064

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For Researchers, Scientists, and Drug Development Professionals

The proper handling and disposal of **2-Bromo-3-methylbutyric acid** are critical for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for its disposal, aligned with established safety protocols.

Immediate Safety and Handling Precautions

2-Bromo-3-methylbutyric acid is a hazardous chemical, classified as corrosive and harmful. [1][2] It can cause severe skin burns and eye damage, and is harmful if swallowed or in contact with skin.[1] Therefore, strict adherence to safety measures is paramount.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, protective clothing, and eye/face protection (safety goggles and a face shield).[1] In case of dust formation, use a NIOSH-approved respirator.[3]
- Ventilation: Handle the chemical in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust, fumes, or vapors.[1][3]
- Handling: Avoid direct contact with the substance. Do not eat, drink, or smoke when handling this product. Wash hands and any exposed skin thoroughly after handling.[1]

Step-by-Step Disposal Procedure

The recommended procedure for the disposal of **2-Bromo-3-methylbutyric acid** is through a licensed and approved waste disposal company.[1][3] Do not attempt to dispose of this chemical down the drain or in regular trash.

- Containment:
 - Ensure the waste **2-Bromo-3-methylbutyric acid** is stored in a suitable, properly labeled, and sealed container. The container should be resistant to corrosion.
 - Store the waste container in a designated, secure, and well-ventilated area, away from incompatible materials.[1]
- Waste Collection:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup.[3]
 - Provide them with the Safety Data Sheet (SDS) for **2-Bromo-3-methylbutyric acid** to ensure they are fully aware of the hazards.
- Accidental Spill Cleanup:
 - In the event of a spill, evacuate the area.[3]
 - Wearing appropriate PPE, contain the spill.
 - For solid spills, carefully sweep up the material, avoiding dust formation, and place it into a suitable container for disposal.[1][3]
 - For liquid spills, absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, vermiculite) and place it in a sealed container for disposal.
 - Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
 - All contaminated materials (absorbents, cleaning cloths, etc.) must also be disposed of as hazardous waste.

Quantitative Data Summary

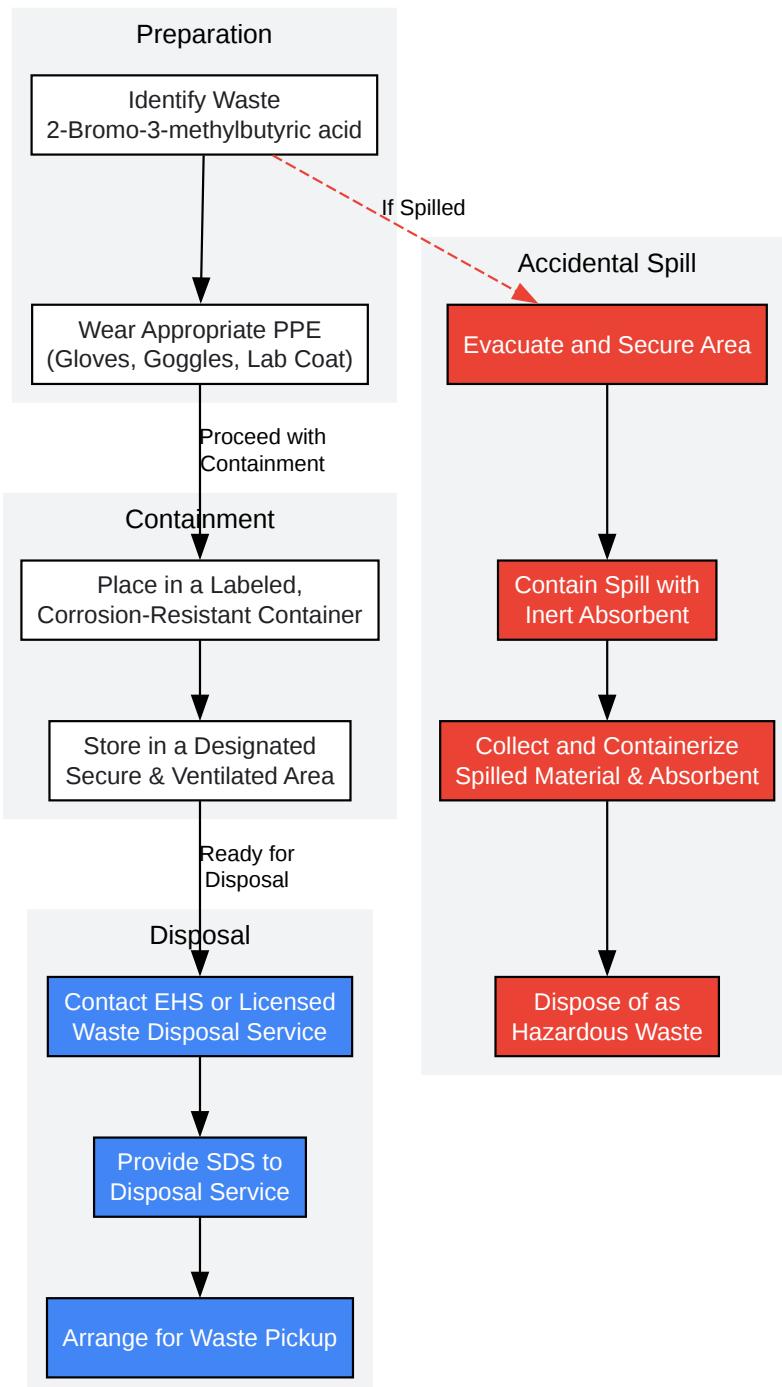
The following table summarizes key quantitative data for **2-Bromo-3-methylbutyric acid**, primarily derived from its Safety Data Sheet.

| Property | Value |
|------------------------|--|
| CAS Number | 565-74-2 |
| Molecular Formula | C5H9BrO2 |
| Molecular Weight | 181.03 g/mol |
| Hazard Classifications | Acute Toxicity, Oral (Category 4), Skin Corrosion (Category 1B), Serious Eye Damage (Category 1) |
| Signal Word | Danger |

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Bromo-3-methylbutyric acid**.

2-Bromo-3-methylbutyric Acid Disposal Workflow

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 2-Bromo-3-methylbutyric acid.**

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